

Theoretical Properties of Alpha-Linolenyl Methane Sulfonate: A Technical Whitepaper

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Compound of Interest

Compound Name: *Alpha linolenyl methane sulfonate*

Cat. No.: *B15546555*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes the theoretical properties of alpha-linolenyl methane sulfonate based on the known characteristics of its constituent functional groups: the alpha-linolenyl moiety and the methanesulfonate ester. Direct experimental data on the biological activity and specific therapeutic properties of this compound are not widely available in peer-reviewed literature. The information presented herein is intended for research and development purposes and should be interpreted as a predictive guide for further investigation.

Executive Summary

Alpha-linolenyl methane sulfonate is a synthetic derivative of alpha-linolenic acid (ALA), an essential omega-3 fatty acid. By converting the terminal alcohol of the linolenyl group to a methanesulfonate ester, the molecule's chemical reactivity is significantly altered, introducing the potential for it to act as an alkylating agent. This whitepaper provides a comprehensive overview of the predicted physicochemical properties, a plausible synthetic route, and the extrapolated biological activities of alpha-linolenyl methane sulfonate. The biological activities are largely inferred from the extensive research on its parent compound, alpha-linolenic acid, which is known for its anti-inflammatory, anti-cancer, and neuroprotective effects. The introduction of the methanesulfonate group suggests potential applications as a targeted covalent inhibitor or a research tool to probe biological systems, but also raises considerations of potential genotoxicity.

Physicochemical Properties

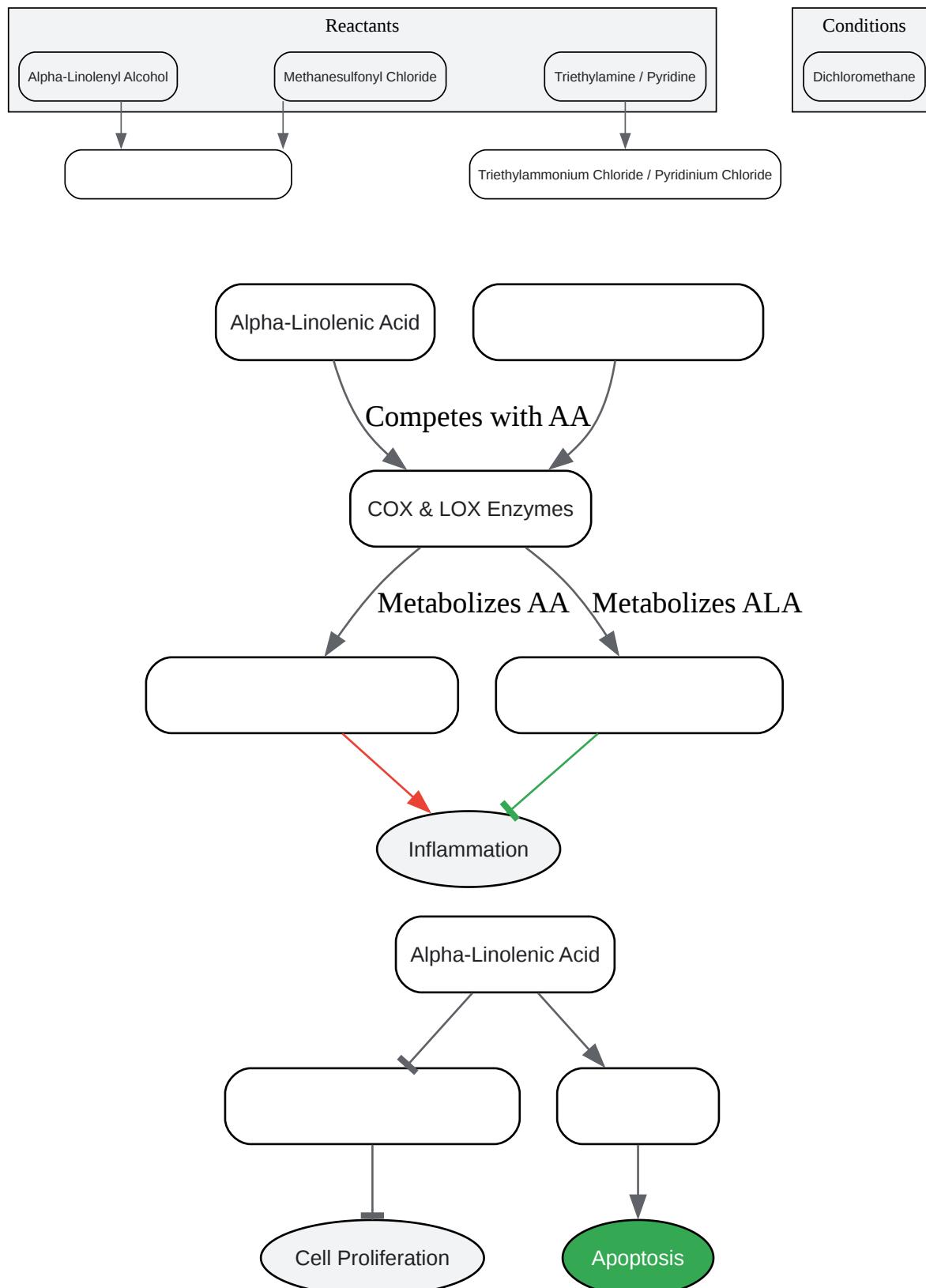
The fundamental physicochemical properties of alpha-linolenyl methane sulfonate are summarized in Table 1. These properties are derived from publicly available chemical databases.

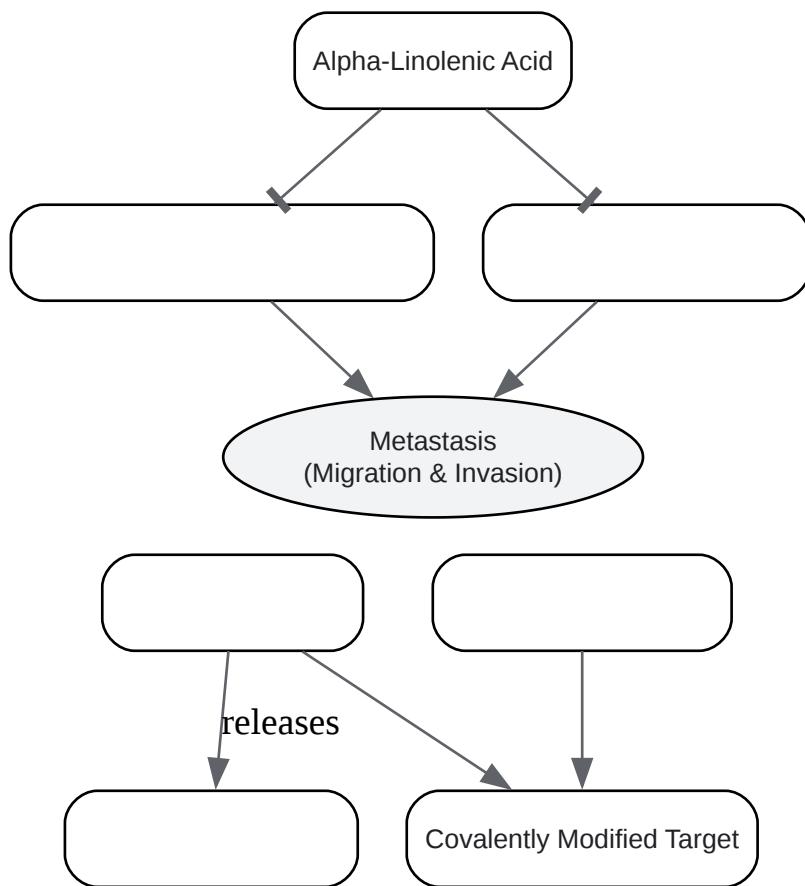
Property	Value	Source
IUPAC Name	(9Z,12Z,15Z)-octadeca-9,12,15-trien-1-yl methanesulfonate	N/A
Synonyms	Linolenyl mesylate, ALA-mesylate	N/A
CAS Number	51040-61-0	N/A
Molecular Formula	C ₁₉ H ₃₄ O ₃ S	N/A
Molecular Weight	342.54 g/mol	N/A
Appearance	Predicted to be a colorless to pale yellow oil	N/A
Solubility	Predicted to be soluble in organic solvents (e.g., ethanol, DMSO, DMF) and insoluble in water	N/A

Synthesis and Chemical Reactivity

Proposed Synthesis

A standard and efficient method for the synthesis of alpha-linolenyl methane sulfonate involves the reaction of alpha-linolenyl alcohol with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine or pyridine. This reaction is typically carried out in an aprotic solvent like dichloromethane at reduced temperatures to control reactivity.



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